

An In-Depth Technical Guide to the Spectral Properties of IR-825 Dye

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Compound of Interest

Compound Name: **IR-825**

Cat. No.: **B15554114**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core spectral and physical properties of the near-infrared (NIR) fluorescent dye, **IR-825**. It is intended to be a valuable resource for researchers and professionals engaged in drug development and various biomedical applications, particularly in the field of photothermal therapy.

Core Properties of IR-825

IR-825 is a heptamethine cyanine dye distinguished by its strong absorption and fluorescence in the near-infrared spectrum. Structurally, it possesses a carboxyl group, rendering it suitable for covalent conjugation to various molecules such as proteins, antibodies, and nanoparticles, thereby enabling targeted delivery and imaging. Its primary application lies in the realm of photothermal therapy (PTT), where its ability to convert light energy into heat is harnessed for therapeutic purposes.

Physicochemical Properties

The fundamental physicochemical characteristics of **IR-825** are summarized in the table below.

Property	Value
Chemical Formula	<chem>C54H48BrClN2O4</chem>
Molecular Weight	904.34 g/mol
Solubility	Soluble in DMSO (4.55 mg/mL with heating)
Storage Conditions	Long-term storage at -20°C is recommended

Spectral Properties

Precise spectral data for **IR-825** is not readily available in the public domain. However, based on its use in photothermal therapy with 808 nm lasers and data from structurally similar dyes, the following are representative spectral properties. The data presented below is for the closely related dye, IR-820, in methanol and should be considered as an approximation for **IR-825**.

Spectral Property	Representative Value (for IR-820 in Methanol)	Unit
Absorption Maximum (λ_{max})	820	nm
Emission Maximum (λ_{em})	850	nm
Molar Extinction Coefficient (ϵ)	198,181	$\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$
Fluorescence Quantum Yield (Φ_f)	Not available; typically low for PTT agents	-

Note: The fluorescence quantum yield for dyes effective in photothermal therapy is inherently low, as the desired energy conversion pathway is non-radiative decay in the form of heat rather than the emission of photons.

Experimental Protocols

This section outlines the general methodologies for the characterization of the spectral properties of **IR-825** and its application in photothermal therapy.

Measurement of Absorbance and Fluorescence Spectra

Objective: To determine the absorption and emission maxima of **IR-825**.

Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **IR-825** in a suitable solvent, such as dimethyl sulfoxide (DMSO). Due to its moderate solubility, sonication and gentle heating (e.g., to 60°C) may be necessary for complete dissolution.[1]
- Working Solution: From the stock solution, prepare a dilute working solution in the desired solvent for spectral analysis (e.g., methanol or phosphate-buffered saline, PBS). The concentration should be adjusted to yield an absorbance value between 0.1 and 0.5 at the absorption maximum to ensure linearity.
- Absorbance Measurement:
 - Use a UV-Vis-NIR spectrophotometer.
 - Record the absorbance spectrum over a wavelength range of approximately 600 nm to 900 nm.
 - The wavelength at which the highest absorbance is recorded is the absorption maximum (λ_{max}).
- Fluorescence Measurement:
 - Use a spectrofluorometer equipped with a near-infrared detector.
 - Excite the sample at its absorption maximum (λ_{max}).
 - Record the emission spectrum at a 90-degree angle to the excitation beam. The emission wavelength range should be scanned from just above the excitation wavelength to approximately 1000 nm.
 - The wavelength at which the highest fluorescence intensity is observed is the emission maximum (λ_{em}).

Determination of Molar Extinction Coefficient

Objective: To quantify the light-absorbing capacity of **IR-825** at a specific wavelength.

Methodology:

- Serial Dilutions: Prepare a series of dilutions of **IR-825** in a suitable solvent with known concentrations.
- Absorbance Measurement: Measure the absorbance of each dilution at the absorption maximum (λ_{max}) using a spectrophotometer with a cuvette of a known path length (typically 1 cm).
- Beer-Lambert Law Calculation: The molar extinction coefficient (ϵ) is calculated using the Beer-Lambert law: $A = \epsilon cl$, where:
 - A is the absorbance.
 - ϵ is the molar extinction coefficient.
 - c is the molar concentration of the dye.
 - l is the path length of the cuvette in cm. A plot of absorbance versus concentration should yield a straight line with a slope equal to ϵl .

In Vitro Photothermal Therapy Workflow

Objective: To evaluate the efficacy of **IR-825** in inducing cell death upon laser irradiation.

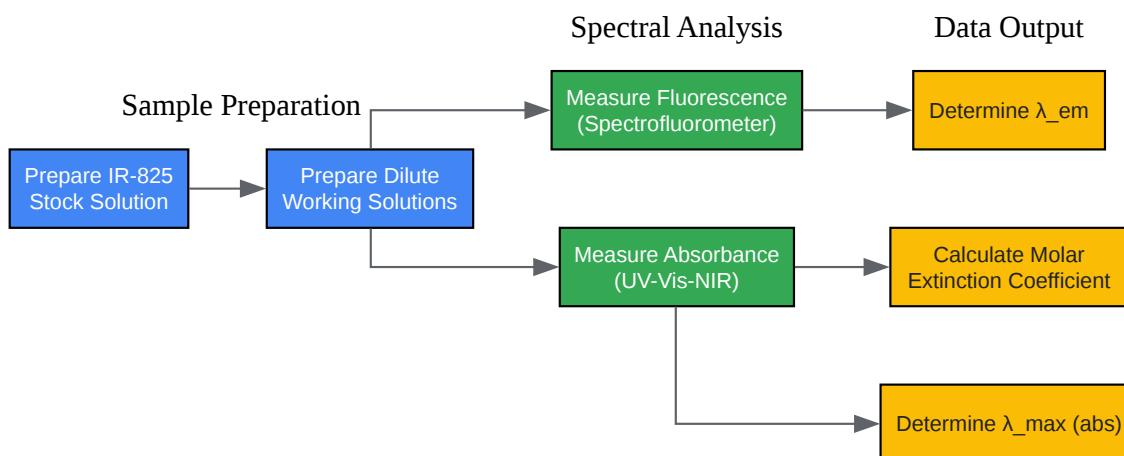
Methodology:

- Cell Culture: Culture a relevant cancer cell line (e.g., HeLa, MCF-7) in appropriate cell culture plates.
- Incubation with **IR-825**: Treat the cells with varying concentrations of **IR-825** (often encapsulated in a nanocarrier for enhanced delivery) and incubate for a predetermined period to allow for cellular uptake.
- Laser Irradiation: Expose the cells to an 808 nm NIR laser at a specific power density (e.g., 1 W/cm²) for a defined duration.

- Cell Viability Assay: After irradiation, assess cell viability using a standard method such as the MTT assay or live/dead staining with fluorescence microscopy. A significant decrease in the viability of cells treated with **IR-825** and subjected to laser irradiation, compared to control groups (no dye, no laser, or dye only), indicates a photothermal effect.

Visualizations

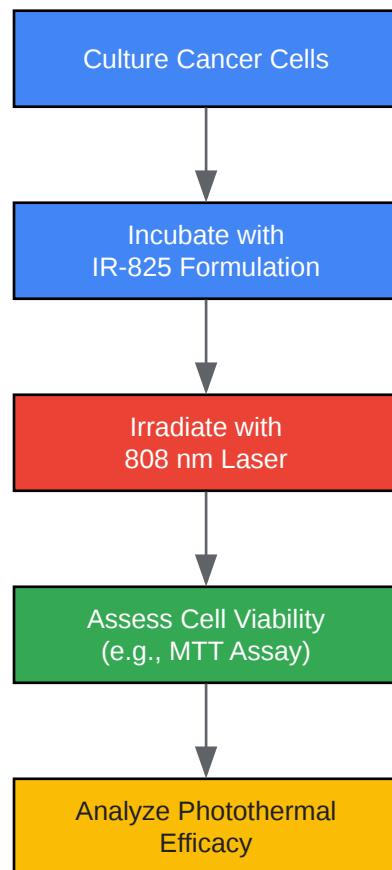
The following diagrams illustrate key experimental workflows related to the characterization and application of **IR-825**.



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Diagram 1: Workflow for Spectral Characterization of **IR-825**.

In Vitro Photothermal Therapy



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Diagram 2: Experimental Workflow for In Vitro Photothermal Therapy.

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References

- 1. pubs.acs.org [pubs.acs.org]
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